

Personal protective equipment for handling Akt-IN-8

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Compound of Interest

Compound Name: Akt-IN-8

Cat. No.: B12401752

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Essential Safety and Handling Guide for Akt-IN-8

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Akt-IN-8** (also known as Akt Inhibitor VIII or AKTi-1/2), a cell-permeable quinoxaline compound and a potent, selective, allosteric, and reversible inhibitor of Akt1 and Akt2.^{[1][2]}

Personal Protective Equipment (PPE)

When handling **Akt-IN-8**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Should be equipped with side-shields to protect against splashes.[3]
Hand Protection	Protective Gloves	The glove material must be impermeable and resistant to the product. As specific tests may not be available, it is advisable to consult with the glove manufacturer for appropriate material selection.
Body Protection	Impervious Clothing	A lab coat or other protective clothing should be worn to prevent skin contact.[3]
Respiratory Protection	Suitable Respirator	To be used to avoid inhalation of dust or aerosols, especially when handling the compound in powdered form. Use in a well-ventilated area is also recommended.[3]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Akt-IN-8** and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid inhalation, and contact with eyes and skin.[3]
- Prevent the formation of dust and aerosols.[3]
- Use only in areas with adequate exhaust ventilation.[3]
- Do not eat, drink, or smoke when using this product.[3]

- Wash hands thoroughly after handling.[3]

Conditions for Safe Storage:

- Keep the container tightly sealed.[3]
- Store in a cool, well-ventilated area.[3]
- Protect from direct sunlight and sources of ignition.[3]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[3]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following measures should be taken.

Accidental Release:

- No special measures are explicitly required by some suppliers for small spills. However, it is good practice to prevent dispersal of dust and to clean the area thoroughly.

First Aid Measures:

- General: No special measures are required by some suppliers, but it is always best to seek medical advice in case of any symptoms.
- After Inhalation: Move the person to fresh air and consult a doctor if complaints arise.
- After Skin Contact: The product is generally not considered a skin irritant, but it is advisable to wash the affected area with soap and water.
- After Eye Contact: Rinse the opened eye for several minutes under running water.
- After Swallowing: If symptoms persist, consult a doctor.[3] This compound is classified as harmful if swallowed.[3]

Disposal Plan

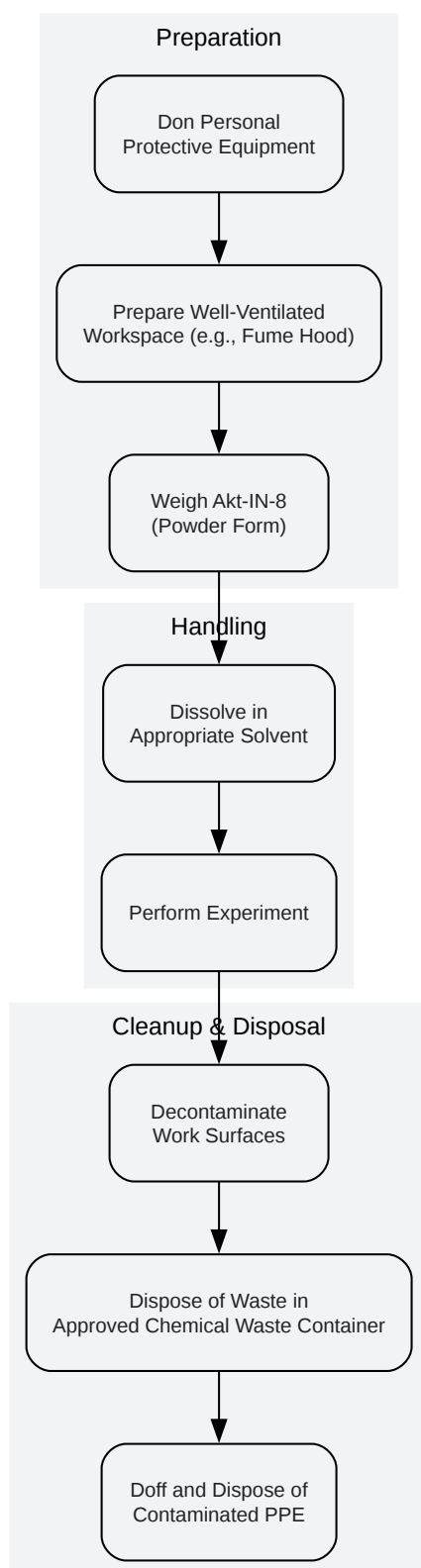
Akt-IN-8 is classified as very toxic to aquatic life with long-lasting effects.[3] Therefore, proper disposal is crucial to prevent environmental contamination.

Disposal Recommendations:

- Dispose of contents and the container to an approved waste disposal plant.[3]
- Avoid release to the environment.[3]
- Collect any spillage.[3]
- Follow all federal, state, and local environmental regulations for chemical waste disposal.

Experimental Workflow for Handling Akt-IN-8

The following diagram illustrates a standard workflow for safely handling **Akt-IN-8** in a laboratory setting.

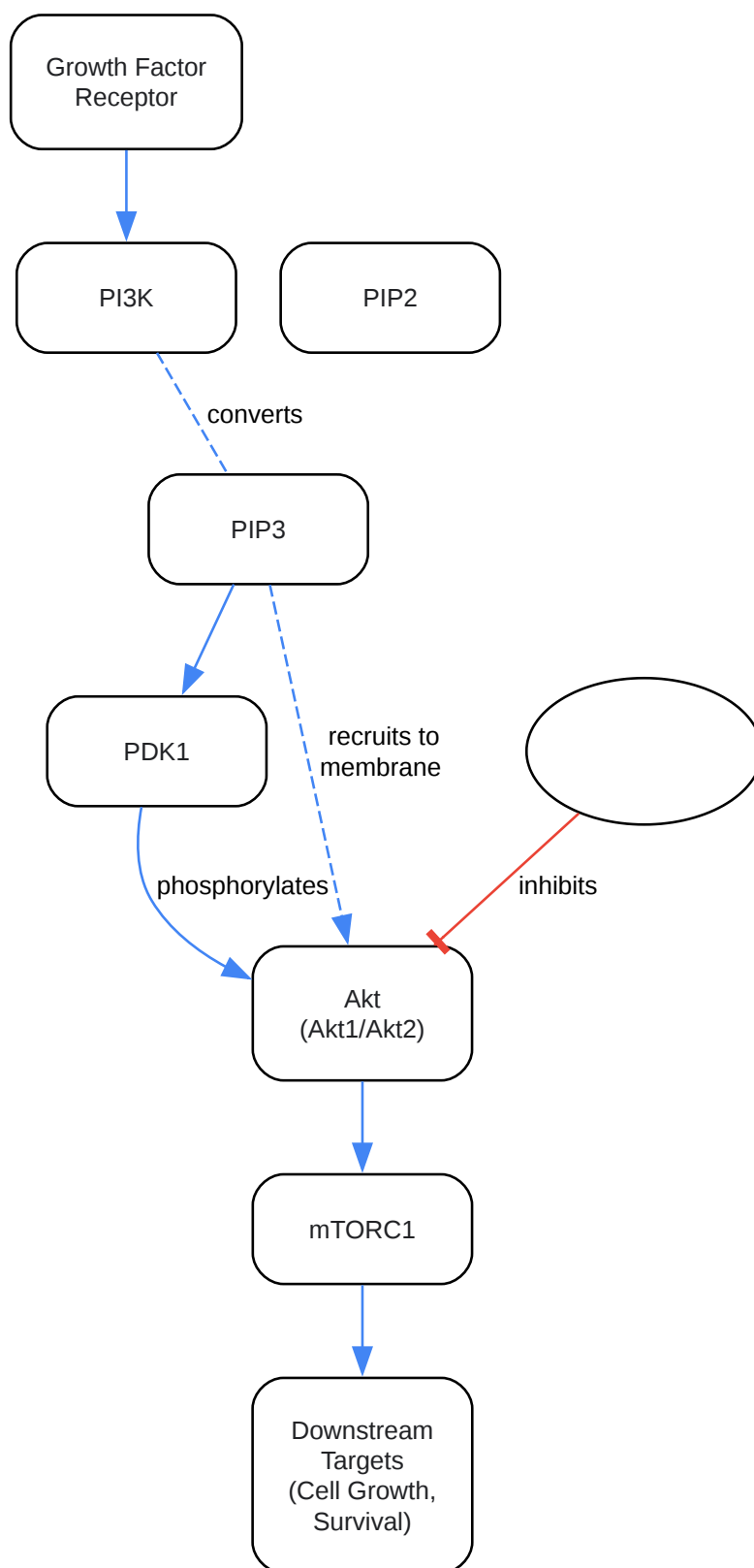


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*Safe Handling Workflow for **Akt-IN-8***

Akt Signaling Pathway Inhibition

Akt-IN-8 is an allosteric inhibitor that targets the PI3K/Akt/mTOR signaling pathway, which is crucial in regulating cell growth, proliferation, and survival.[1] The diagram below illustrates the point of inhibition by **Akt-IN-8**.



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Akt-IN-8 Inhibition of the PI3K/Akt/mTOR Pathway

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Akt Inhibitor VIII|612847-09-3|MSDS [dcchemicals.com]
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